

2-Bromo-4-hydroxybenzoic acid safety data sheet (SDS)

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Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzoic acid

Cat. No.: B1284041

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An In-depth Technical Guide to the Safety Profile of **2-Bromo-4-hydroxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **2-Bromo-4-hydroxybenzoic acid** (CAS No. 28547-28-6). The information is compiled for professionals in research and development who may handle this compound. Due to the limited publicly available toxicological data for this specific isomer, this guide also incorporates standardized methodologies for assessing the known hazards associated with this chemical.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Bromo-4-hydroxybenzoic acid** is presented below. These properties are essential for understanding its behavior and for designing appropriate handling and storage protocols.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₅ BrO ₃ |
| Molecular Weight | 217.02 g/mol |
| CAS Number | 28547-28-6 |
| Appearance | Solid |
| IUPAC Name | 2-bromo-4-hydroxybenzoic acid |
| Synonyms | Benzoic acid, 2-bromo-4-hydroxy- |
| Boiling Point | 206-208 °C |

Hazard Identification and GHS Classification

The primary source of hazard information for **2-Bromo-4-hydroxybenzoic acid** comes from the ECHA C&L Inventory.[\[1\]](#) The compound is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

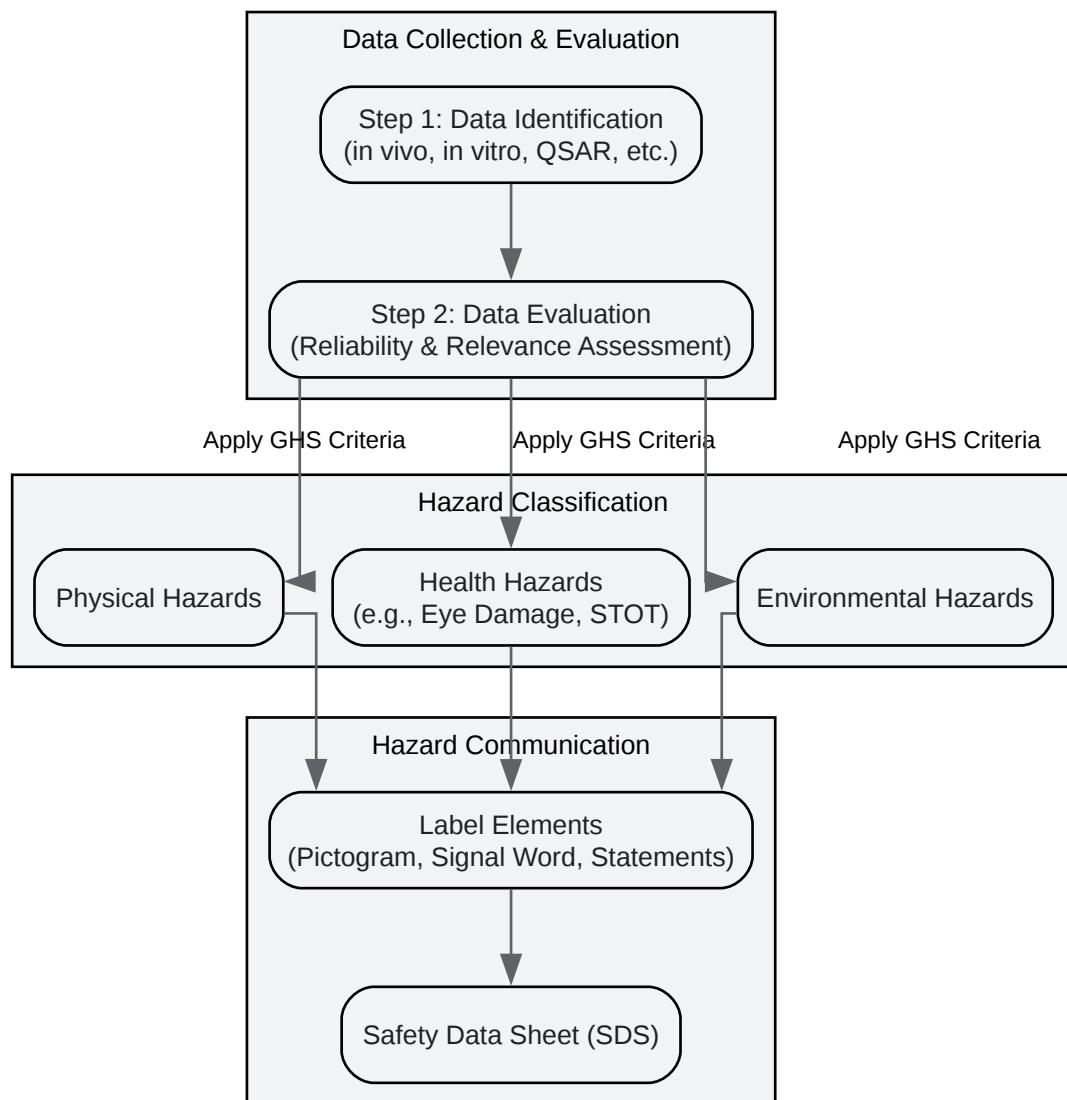
GHS Pictograms:

- Corrosion: For serious eye damage.
- Exclamation Mark: For respiratory tract irritation.

Signal Word: Danger[\[1\]](#)

The GHS classification process involves a systematic evaluation of available data to determine the intrinsic hazards of a chemical.[\[2\]](#)[\[3\]](#) This process is crucial for communicating hazard

information to users through labels and Safety Data Sheets (SDS).[\[4\]](#)



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Caption: GHS Classification and Communication Workflow.

Toxicological Information

Detailed toxicological studies specifically for **2-Bromo-4-hydroxybenzoic acid** are not widely available in the public domain. The hazard classifications indicate that the primary concerns are severe eye damage and respiratory irritation upon single exposure.[\[1\]](#)

Serious Eye Damage

The classification "Causes serious eye damage" (H318) suggests that contact with this chemical can cause irreversible damage to the eye.[\[1\]](#) This is a more severe classification than eye irritation.

Respiratory Irritation

The classification "May cause respiratory irritation" (H335) indicates that inhalation of the dust or aerosol of this compound may lead to irritation of the respiratory tract.[\[1\]](#)

Experimental Protocols for Hazard Assessment

While specific experimental data for **2-Bromo-4-hydroxybenzoic acid** is limited, standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are used to determine these hazardous properties.

Assessment of Serious Eye Damage/Irritation

The potential for a chemical to cause serious eye damage is typically assessed using a tiered or sequential testing strategy to minimize animal testing.[\[5\]](#)[\[6\]](#)

Methodology: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

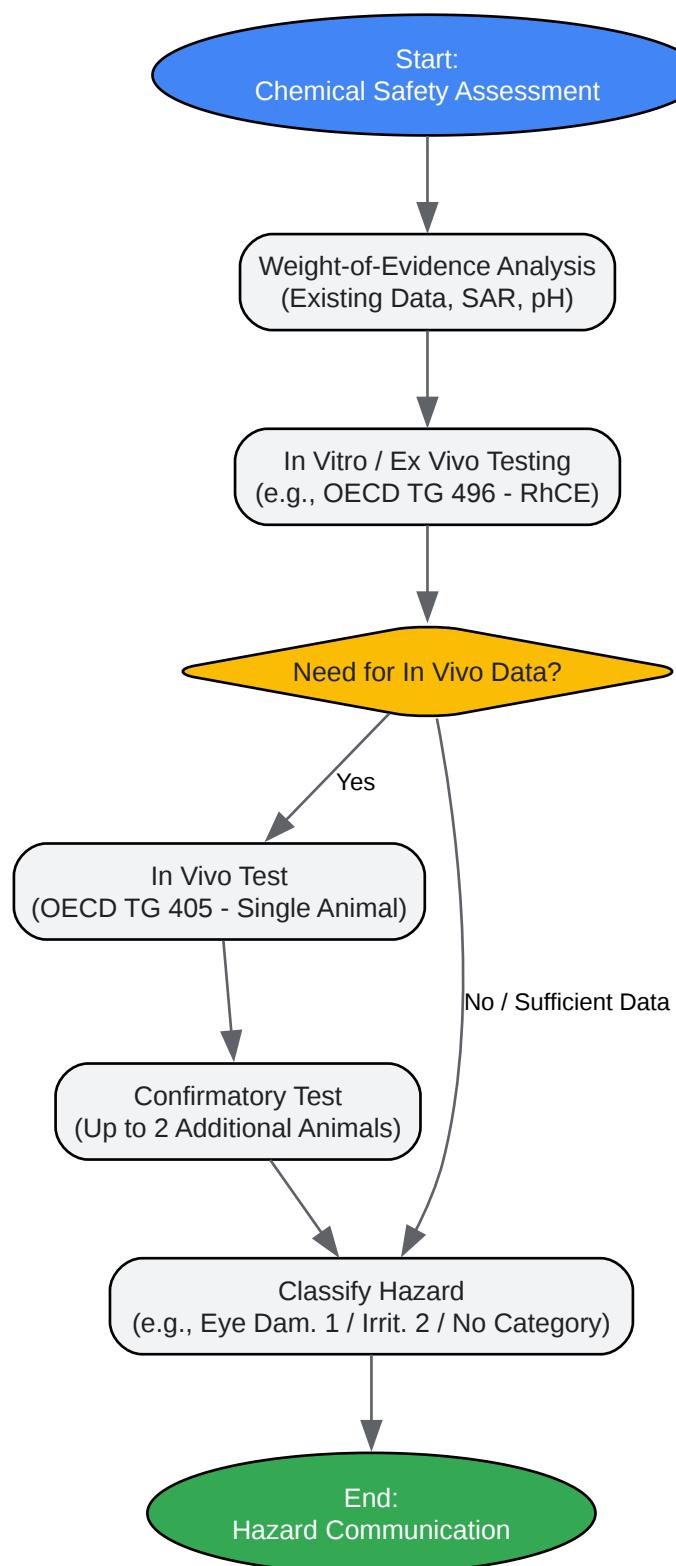
This guideline describes an in vivo test, typically using albino rabbits.[\[7\]](#)[\[8\]](#)

- Initial Considerations: A weight-of-the-evidence analysis is performed on all existing data.[\[5\]](#)
[\[6\]](#) Substances known to be corrosive or severely irritating are not tested in animals.[\[5\]](#)[\[6\]](#)
- Initial Test: A single dose of the test substance is applied to the conjunctival sac of one eye of a single animal. The other eye serves as a control.[\[7\]](#)[\[8\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye irritation is evaluated by scoring lesions of the conjunctiva, cornea, and iris.[\[8\]](#)
- Confirmatory Test: If a severe effect is not observed, the response is confirmed using up to two additional animals.[\[7\]](#)

Alternative Methods: OECD Test Guideline 496 (In Vitro Test)

To reduce reliance on animal testing, in vitro methods using reconstructed human cornea-like epithelium (RhCE) models are available.[9]

- Principle: The test chemical is applied to the surface of the RhCE tissue model.[9]
- Endpoint: The endpoint is a measure of cell viability, typically using a colorimetric assay (e.g., MTT assay).
- Classification: The reduction in cell viability is used to classify the chemical's eye irritation potential.[9]



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Caption: Tiered Experimental Workflow for Eye Hazard Assessment.

Assessment of Respiratory Irritation

There is no single, validated guideline for respiratory irritation that is analogous to the skin or eye irritation tests. However, in vitro methods using human cell lines or reconstructed tissue models are emerging as valuable tools.[\[10\]](#)[\[11\]](#)

Methodology: In Vitro Respiratory Models

- **Test Systems:** Human bronchial epithelial cell lines (e.g., BEAS-2B) or 3D reconstructed human airway tissue models (e.g., MucilAir™) are used.[\[10\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Exposure:** Cells are exposed to the test chemical, often as a vapor or aerosol at the air-liquid interface (ALI), to mimic inhalation exposure.[\[10\]](#)[\[14\]](#)
- **Endpoints:** A variety of endpoints are measured to assess toxicity, including:
 - **Cell Viability:** To determine cytotoxicity.[\[10\]](#)[\[12\]](#)
 - **Inflammatory Markers:** Measurement of cytokine release (e.g., IL-6, IL-8) as an indicator of an inflammatory response.[\[12\]](#)[\[13\]](#)
 - **Barrier Integrity:** For 3D models, transepithelial electrical resistance (TEER) can be measured to assess damage to the epithelial barrier.[\[10\]](#)

Safe Handling and First Aid

Given the GHS classification, stringent safety protocols are required when handling **2-Bromo-4-hydroxybenzoic acid**.

Engineering Controls:

- Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.

- Skin Protection: Wear impervious gloves and a lab coat.
- Respiratory Protection: If dust generation is unavoidable, use a certified particulate respirator.

First Aid Measures:

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In Case of Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- In Case of Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.
- In Case of Ingestion: Do NOT induce vomiting. Get medical aid.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[15\]](#)

Disposal:

- Dispose of waste and residues in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Conclusion

The available data for **2-Bromo-4-hydroxybenzoic acid** indicates that it is a hazardous substance that poses a significant risk of serious eye damage and respiratory irritation. While detailed toxicological studies for this specific compound are lacking, the GHS classification necessitates stringent safety precautions. Professionals handling this chemical should adhere to the recommended safety protocols and use appropriate personal protective equipment. The

experimental methodologies outlined provide a framework for how such hazards are assessed and underscore the importance of in vitro alternatives in modern toxicology.

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